

Thiol-PEG3-thiol: A Comprehensive Technical Guide to Safety and Handling

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential information on the safety, handling, and application of **Thiol-PEG3-thiol** (also known by its synonym 1,8-Dimercapto-3,6-dioxaoctane). This bifunctional crosslinker is a valuable tool in various scientific disciplines, including bioconjugation, nanotechnology, and materials science. Adherence to strict safety protocols is paramount when working with this compound to ensure personnel safety and experimental integrity.

Chemical and Physical Properties

Thiol-PEG3-thiol is a linear molecule featuring two terminal thiol (-SH) groups separated by a three-unit polyethylene glycol (PEG) spacer. This structure imparts unique characteristics, such as increased hydrophilicity and flexibility, making it suitable for a range of applications.



Property	Value
Molecular Formula	C6H14O2S2
Molecular Weight	182.3 g/mol
Appearance	Colorless to light yellow liquid
CAS Number	14970-87-7
Synonyms	1,8-Dimercapto-3,6-dioxaoctane, HS-PEG3-SH, 2,2'-(Ethylenedioxy)diethanethiol
Boiling Point	225 °C (lit.)
Density	1.12 g/mL at 25 °C (lit.)
Refractive Index	n20/D 1.509 (lit.)
Solubility	Partially soluble in water. Soluble in many organic solvents.

Safety Data Sheet (SDS) Overview

While a single comprehensive Safety Data Sheet for **Thiol-PEG3-thiol** is not universally available, the following information has been compiled from various sources for its synonym, 1,8-Dimercapto-3,6-dioxaoctane.

Hazard Identification

GHS Classification:



Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity, Single Exposure	3	H335: May cause respiratory irritation
Hazardous to the Aquatic Environment, Acute	1	H400: Very toxic to aquatic life
Hazardous to the Aquatic Environment, Chronic	1	H410: Very toxic to aquatic life with long lasting effects

Pictograms:

Signal Word:Warning

Precautionary Statements:

- Prevention: Avoid breathing dust/fume/gas/mist/vapors/spray. Wash skin thoroughly after handling. Do not eat, drink or smoke when using this product. Use only outdoors or in a wellventilated area. Avoid release to the environment. Wear protective gloves/protective clothing/eye protection/face protection.
- Response: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
 Rinse mouth. IF ON SKIN: Wash with plenty of soap and water. If skin irritation occurs: Get
 medical advice/attention. Take off contaminated clothing and wash before reuse. IF
 INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON
 CENTER or doctor/physician if you feel unwell. IF IN EYES: Rinse cautiously with water for
 several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye
 irritation persists: Get medical advice/attention. Collect spillage.
- Storage: Store in a well-ventilated place. Keep container tightly closed. Store locked up.



• Disposal: Dispose of contents/container to an approved waste disposal plant.

Toxicological Information

Quantitative toxicity data for **Thiol-PEG3-thiol** is limited. The following data is for its synonym, 1,8-Dimercapto-3,6-dioxaoctane.

Metric	Value	Species
LD50, Oral	300 - 2000 mg/kg	Rat
LC50, Inhalation	1 - 5 mg/L (4 hours)	Rat

Handling and Storage Precautions

Proper handling and storage are crucial to maintain the stability of **Thiol-PEG3-thiol** and to ensure the safety of laboratory personnel.

- Engineering Controls: Work in a well-ventilated area, preferably in a chemical fume hood.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.
 - Skin Protection: Wear nitrile or other chemically resistant gloves. A lab coat should be worn.
 - Respiratory Protection: If working outside a fume hood or with large quantities, use a
 NIOSH-approved respirator with an appropriate cartridge.
- General Hygiene: Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents, strong bases, and strong acids. The recommended storage temperature is typically -20°C to protect from degradation.

Experimental Protocols and Workflows



Thiol-PEG3-thiol is a versatile crosslinker used in a variety of applications. Below are generalized protocols and workflows illustrating its use.

Formation of Self-Assembled Monolayers (SAMs) on Gold Surfaces

The strong affinity of thiol groups for gold surfaces makes **Thiol-PEG3-thiol** an excellent candidate for forming self-assembled monolayers, which can be used to functionalize biosensors or other surfaces.

Experimental Workflow:



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Workflow for the formation of a self-assembled monolayer of **Thiol-PEG3-thiol** on a gold substrate.

Methodology:

- Substrate Preparation: A gold-coated substrate is thoroughly cleaned to remove any organic contaminants. This can be achieved using methods such as piranha solution treatment (a mixture of sulfuric acid and hydrogen peroxide; extreme caution is advised) or UV/ozone cleaning. The cleaned substrate is then rinsed with ultrapure water and ethanol and dried under a stream of nitrogen.
- Thiol Solution Preparation: A dilute solution of Thiol-PEG3-thiol (typically 1-10 mM) is prepared in a suitable solvent, such as ethanol.
- Self-Assembly: The clean, dry gold substrate is immersed in the thiol solution in a sealed container to prevent solvent evaporation and contamination. The self-assembly process is



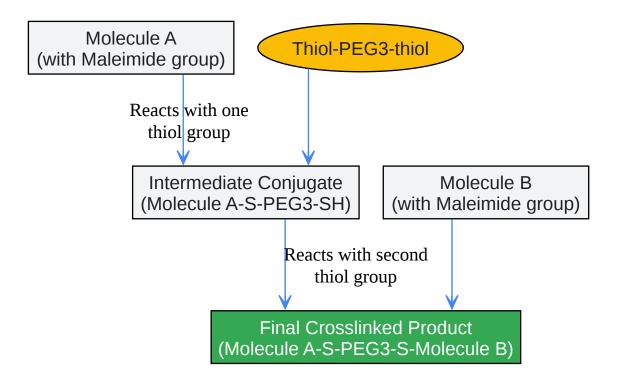
typically allowed to proceed for 12-24 hours at room temperature. For optimal monolayer formation, this step can be performed under an inert atmosphere (e.g., nitrogen or argon).

• Rinsing and Drying: After incubation, the substrate is removed from the thiol solution and rinsed thoroughly with ethanol to remove any non-covalently bound (physisorbed) molecules. The substrate with the self-assembled monolayer is then dried under a stream of nitrogen.

Bioconjugation: Crosslinking of Two Biomolecules

The two terminal thiol groups of **Thiol-PEG3-thiol** can be used to crosslink two different molecules that have thiol-reactive functional groups, such as maleimides or haloacetamides.

Logical Relationship for Crosslinking:



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Logical flow of a two-step bioconjugation reaction using **Thiol-PEG3-thiol** as a crosslinker.

Methodology:

 Reaction with the First Molecule: Thiol-PEG3-thiol is reacted with the first molecule containing a thiol-reactive group (e.g., a maleimide-functionalized protein) in a suitable buffer



(pH 6.5-7.5). The reaction is typically carried out at room temperature for 1-2 hours or overnight at 4°C. Stoichiometry is controlled to favor the formation of the 1:1 adduct.

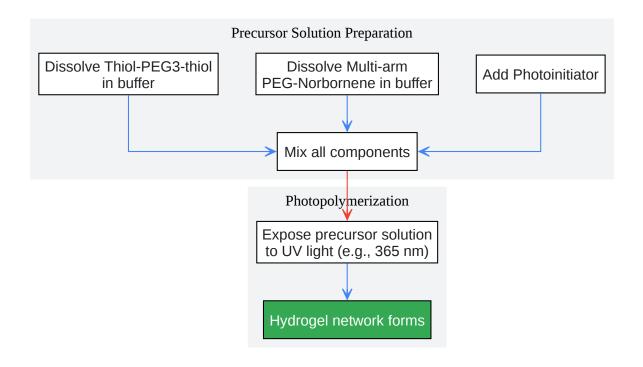
- Purification (Optional but Recommended): The intermediate conjugate (Molecule A-S-PEG3-SH) is purified from excess unreacted Thiol-PEG3-thiol and Molecule A using techniques such as size exclusion chromatography (SEC) or dialysis.
- Reaction with the Second Molecule: The purified intermediate conjugate is then reacted with the second molecule, which also possesses a thiol-reactive group. The reaction conditions are similar to the first step.
- Final Purification: The final crosslinked product is purified to remove any unreacted components.

Thiol-Ene "Click" Chemistry for Hydrogel Formation

Thiol-PEG3-thiol can participate in thiol-ene reactions with molecules containing multiple "ene" (alkene) functional groups, such as multi-arm PEG-norbornene, to form hydrogels. This reaction is often initiated by light (photopolymerization) in the presence of a photoinitiator.

Experimental Workflow for Hydrogel Formation:





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Workflow for the formation of a hydrogel via thiol-ene photopolymerization.

Methodology:

- Precursor Solution Preparation: **Thiol-PEG3-thiol** and a multi-arm PEG-alkene (e.g., 4-arm PEG-norbornene) are dissolved in a suitable buffer. A photoinitiator (e.g., LAP or Irgacure 2959) is added to the solution. The stoichiometry of thiol to ene groups is typically kept at 1:1.
- Polymerization: The precursor solution is placed in a mold and exposed to UV light of a specific wavelength (e.g., 365 nm) for a defined period. The UV light activates the photoinitiator, which in turn initiates the radical-mediated thiol-ene reaction, leading to the formation of a crosslinked hydrogel network.
- Post-Polymerization: The resulting hydrogel can be swelled in a suitable buffer to remove any unreacted components.







Disclaimer: This document is intended for informational purposes only and should not be used as a substitute for a comprehensive Safety Data Sheet (SDS) provided by the manufacturer. Always consult the manufacturer's SDS and follow all recommended safety procedures before handling this chemical. All experimental protocols provided are generalized and may require optimization for specific applications.

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